

Formulation of Etamiphylline for Experimental Use: Application Notes and Protocols

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Compound of Interest

Compound Name: Etamiphylline

Cat. No.: B10784557

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and formulation of **Etamiphylline** for experimental use. The information is intended to guide researchers in creating stable and effective formulations for in vitro and in vivo studies.

Etamiphylline, a derivative of theophylline, is a methylxanthine compound utilized for its bronchodilator properties.[1] Proper formulation is critical to ensure accurate and reproducible experimental outcomes. These guidelines cover the physicochemical properties, preparation of stock and experimental solutions, and relevant biological pathways.

Physicochemical Properties of Etamiphylline

A comprehensive understanding of **Etamiphylline**'s physicochemical properties is fundamental for its formulation. The addition of a diethylaminoethyl group significantly enhances its aqueous solubility compared to theophylline.[2]

Property	Value	Reference
Molecular Formula	C13H21N5O2	[1][2][3]
Molecular Weight	279.34 g/mol	[1][2][3]
Melting Point	75 °C	[1][2]
Appearance	Solid	[1]
Water Solubility	Very soluble	[2]
Organic Solvents	Very soluble in acetone, slightly soluble in ethanol and diethyl ether.	[2]
pKa (predicted)	9.85 ± 0.25 (basic)	[2]
LogP (octanol/water)	-0.225 to 1.14 (hydrophilic character)	[2][3][4]
Common Salts	Hydrochloride, Camsylate	[2][4][5]

Experimental Protocols

Preparation of a 100 mM Etamiphylline Stock Solution

This protocol describes the preparation of a concentrated stock solution of **Etamiphylline**, which can be diluted to working concentrations for various experiments.

Materials:

- **Etamiphylline** powder (CAS: 314-35-2)
- High-purity water (e.g., Milli-Q® or equivalent)
- Sterile conical tubes (15 mL or 50 mL)
- Calibrated analytical balance
- Magnetic stirrer and stir bar

- pH meter
- 0.22 µm sterile syringe filter

Procedure:

- Calculate the required mass of **Etamiphylline**:
 - For 10 mL of a 100 mM solution:
 - $\text{Mass (g)} = 100 \text{ mmol/L} \times 0.010 \text{ L} \times 279.34 \text{ g/mol} = 0.27934 \text{ g}$
- Weighing:
 - Accurately weigh 279.34 mg of **Etamiphylline** powder and transfer it to a 15 mL conical tube.
- Dissolution:
 - Add approximately 8 mL of high-purity water to the tube.
 - Place a sterile magnetic stir bar in the tube and place it on a magnetic stirrer at room temperature.
 - Stir until the powder is completely dissolved. Due to its high water solubility, this should occur readily.^[2]
- pH Adjustment (Optional but Recommended):
 - Measure the pH of the solution. Given the basic nature of **Etamiphylline**, the pH will be alkaline.^[2]
 - If a specific pH is required for stability or experimental conditions, adjust using sterile, dilute HCl or NaOH. For general use, a neutral pH (7.0-7.4) is often desirable.
- Final Volume Adjustment:
 - Once fully dissolved, add high-purity water to reach a final volume of 10 mL.

- Sterilization:
 - To ensure sterility for cell culture or in vivo use, filter the solution through a 0.22 μm sterile syringe filter into a new sterile conical tube.
- Storage:
 - Store the stock solution at 2-8°C for short-term use (up to 1 week) or in aliquots at -20°C for long-term storage (up to 6 months). Avoid repeated freeze-thaw cycles.

Preparation of a 1 mg/mL Etamiphylline Formulation for In Vivo Studies

This protocol details the preparation of an isotonic **Etamiphylline** solution suitable for administration in animal models.

Materials:

- **Etamiphylline** powder
- Sterile saline solution (0.9% NaCl)
- Sterile glassware
- Analytical balance
- Magnetic stirrer and stir bar
- 0.22 μm sterile syringe filter

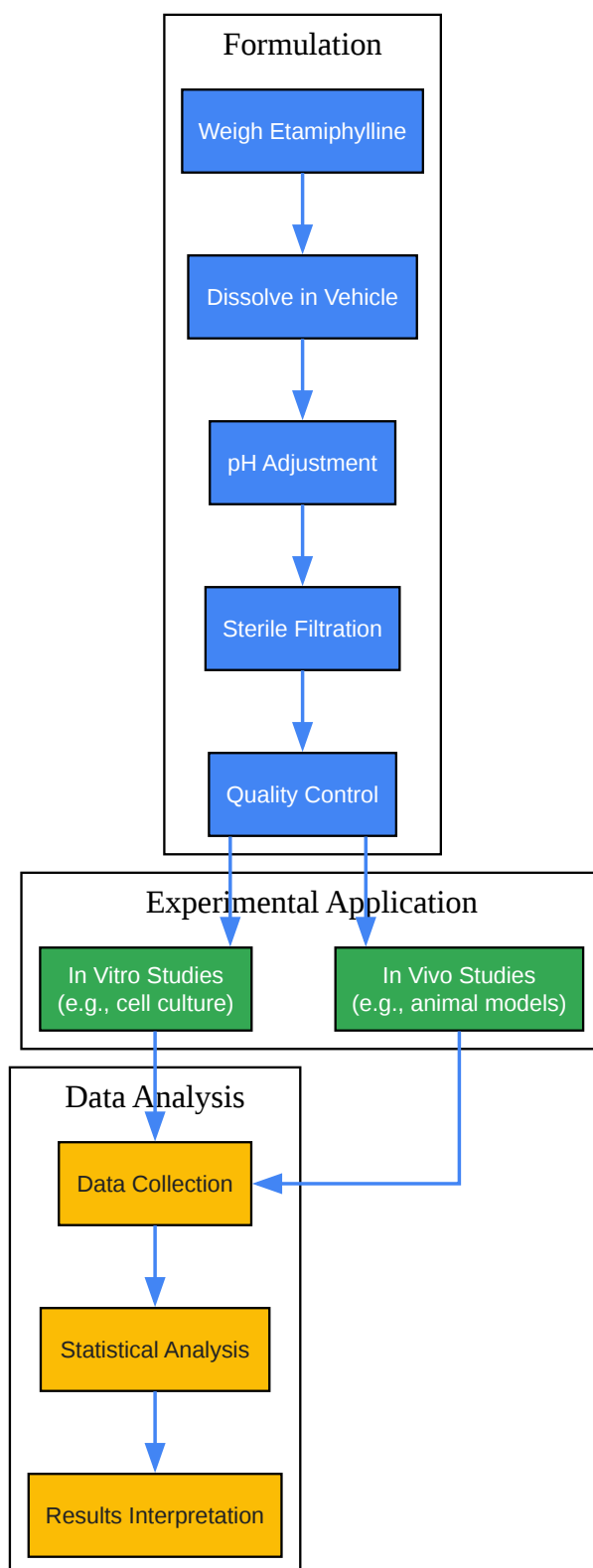
Procedure:

- Weighing:
 - Weigh 10 mg of **Etamiphylline** powder and place it in a sterile beaker.
- Dissolution:

- Add 10 mL of sterile saline solution to the beaker.
- Stir using a magnetic stirrer until the **Etamiphylline** is completely dissolved.
- Sterilization:
 - Draw the solution into a sterile syringe and pass it through a 0.22 µm sterile filter into a sterile vial.
- Quality Control:
 - Visually inspect the final solution for any particulate matter. The solution should be clear and colorless.
 - Measure the pH to ensure it is within a physiologically acceptable range (typically 6.5-7.5). Adjust if necessary with sterile, dilute HCl or NaOH.
- Storage:
 - Use the formulation immediately or store it at 2-8°C for up to 24 hours. For longer storage, stability studies would be required.

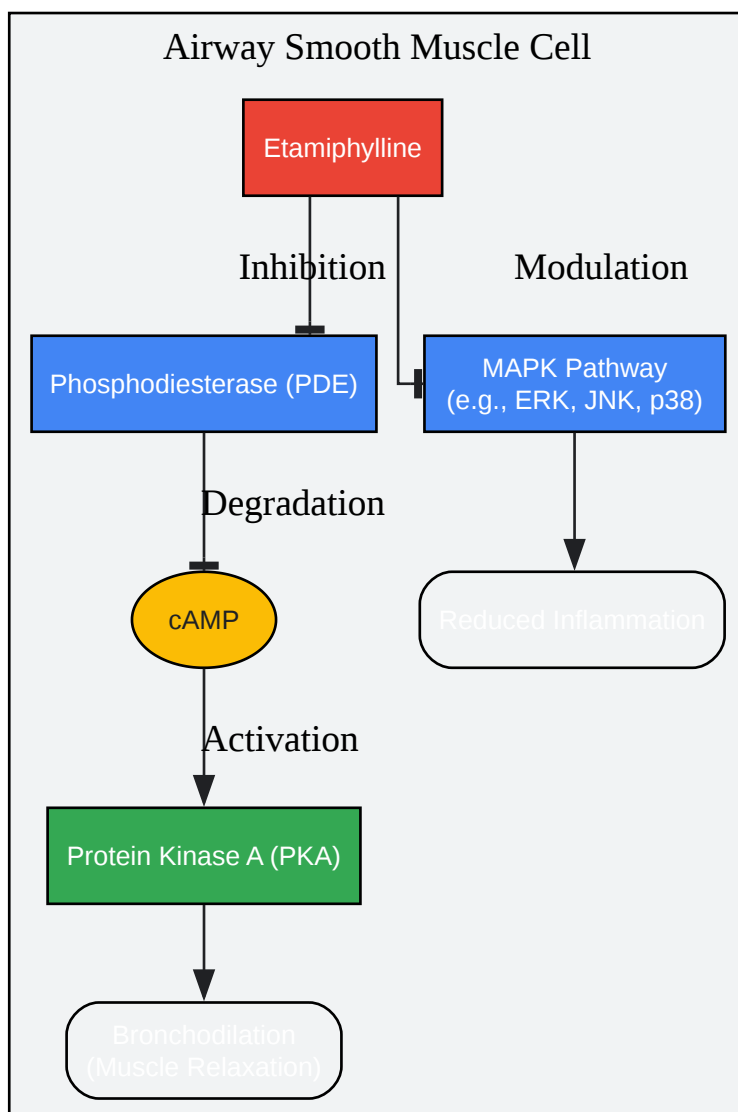
Experimental Workflow and Biological Pathways

The following diagrams illustrate the general workflow for **Etamiphylline** formulation and a potential signaling pathway involved in its mechanism of action as a bronchodilator.



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Caption: Experimental workflow for **Etamiphylline** formulation and testing.



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Caption: Postulated signaling pathway for **Etamiphylline**-induced bronchodilation.

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